

# Technical Guide: 3-(2-Fluorophenyl)benzaldehyde

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## Compound of Interest

Compound Name: 3-(2-Fluorophenyl)benzaldehyde

Cat. No.: B1333757

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(2-Fluorophenyl)benzaldehyde**, a key intermediate in organic synthesis. This document outlines its chemical properties, a detailed experimental protocol for its synthesis, and its applications in research and development.

## Core Compound Data

**3-(2-Fluorophenyl)benzaldehyde** is an aromatic aldehyde featuring a biphenyl backbone with a fluorine substituent. This structure imparts unique electronic and steric properties, making it a valuable building block in medicinal chemistry and materials science.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>9</sub> FO
Molecular Weight	200.21 g/mol
IUPAC Name	3-(2-Fluorophenyl)benzaldehyde
Alternate Name	2'-Fluoro-[1,1'-biphenyl]-3-carbaldehyde[1]
CAS Number	676348-33-7[1]

## Synthesis and Experimental Protocol

The primary route for synthesizing **3-(2-Fluorophenyl)benzaldehyde** is the Suzuki-Miyaura cross-coupling reaction.<sup>[1]</sup> This powerful method forges a carbon-carbon bond between a boronic acid and an organohalide, catalyzed by a palladium complex.

### Experimental Protocol: Suzuki-Miyaura Cross-Coupling

Objective: To synthesize **3-(2-Fluorophenyl)benzaldehyde** from 3-formylphenylboronic acid and 1-bromo-2-fluorobenzene.

Materials:

- 3-Formylphenylboronic acid
- 1-Bromo-2-fluorobenzene
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Triphenylphosphine ( $\text{PPh}_3$ )
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- Toluene
- Ethanol
- Water
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Standard glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask, combine 3-formylphenylboronic acid (1.0 eq), 1-bromo-2-fluorobenzene (1.0 eq), palladium(II) acetate (0.02 eq), and

triphenylphosphine (0.04 eq).

- Solvent and Base Addition: Add toluene (100 mL), ethanol (25 mL), and an aqueous solution of potassium carbonate (2 M, 50 mL).
- Inert Atmosphere: Purge the flask with an inert gas (nitrogen or argon) for 15 minutes to remove oxygen.
- Reaction: Heat the mixture to reflux (approximately 90-100 °C) with vigorous stirring for 12 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature. Separate the organic layer and wash it with brine (saturated NaCl solution).
- Drying and Filtration: Dry the organic layer over anhydrous magnesium sulfate and filter.
- Purification: Remove the solvent under reduced pressure. Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **3-(2-Fluorophenyl)benzaldehyde**.

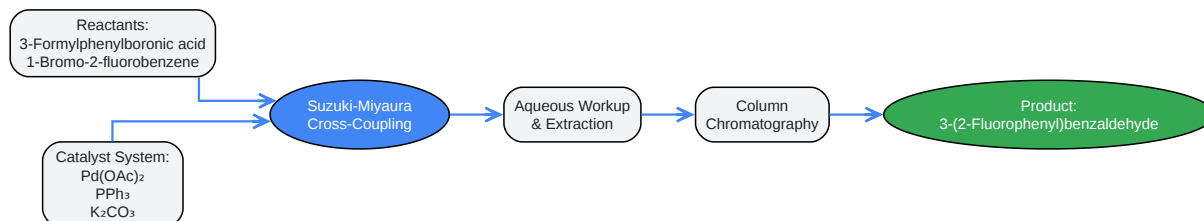
## Applications in Research and Development

The unique chemical properties of fluorinated compounds make them significant in various fields:

- Medicinal Chemistry: The introduction of a fluorine atom can enhance the metabolic stability and binding affinity of drug candidates.<sup>[1]</sup> Fluorinated benzaldehydes are precursors to a wide range of more complex, biologically active molecules.<sup>[1]</sup>
- Materials Science: The electronic properties influenced by the fluorine atom make this compound a useful intermediate in the development of novel organic materials with specific electronic or optical properties.

## Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-(2-Fluorophenyl)benzaldehyde** via the Suzuki-Miyaura cross-coupling reaction.



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Caption: Suzuki-Miyaura synthesis of **3-(2-Fluorophenyl)benzaldehyde**.

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## References

- 1. 3-(2-Fluorophenyl)benzaldehyde | 676348-33-7 | Benchchem [benchchem.com]
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